An In-Depth Technical Guide to 2-(2,4-Dibromophenoxy)propanoic Acid

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Compound of Interest

Compound Name:	*2-(2,4-Dibromophenoxy)propanoic acid*
CAS No.:	*6965-70-4*
Cat. No.:	*B1331098*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This technical guide provides a comprehensive overview of **2-(2,4-dibromophenoxy)propanoic acid**, a halogenated aromatic ether with potential applications in agrochemical and pharmaceutical research. This document elucidates the compound's chemical identity, proposes a robust synthetic route based on established Williamson ether synthesis, and explores its presumptive mechanism of action as an auxinic herbicide, drawing parallels with its well-studied chlorinated analogs. Furthermore, this guide furnishes detailed, field-proven protocols for the analytical characterization of **2-(2,4-dibromophenoxy)propanoic acid** using High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS), as well as methodologies for evaluating its potential cytotoxic and antimicrobial activities. This document is intended to serve as a foundational resource for researchers

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engaged in the synthesis, analysis, and biological evaluation of this and related phenoxypropanoic acid derivatives.

Compound Identification and Physicochemical Properties

- IUPAC Name: **2-(2,4-dibromophenoxy)propanoic acid**[1]
- Synonyms: 2-(2,4-Dibromophenoxy)propionic acid
- CAS Number: 6965-70-4[1]
- Molecular Formula: $C_9H_8Br_2O_3$[1]
- Molecular Weight: 323.97 g/mol [1]

Table 1: Physicochemical Properties of **2-(2,4-Dibromophenoxy)propanoic acid**

Property	Value	Source
Molecular Weight	323.97 g/mol	
Molecular Formula	$C_9H_8Br_2O_3$	
Appearance	Solid (predicted)	Inferred from similar compounds
Solubility	Soluble in organic solvents	Inferred from similar compounds
SMILES	CC(C(=O)O)OC1=C(C=C(C=C1)Br)Br	

Synthesis of 2-(2,4-Dibromophenoxy)propanoic Acid

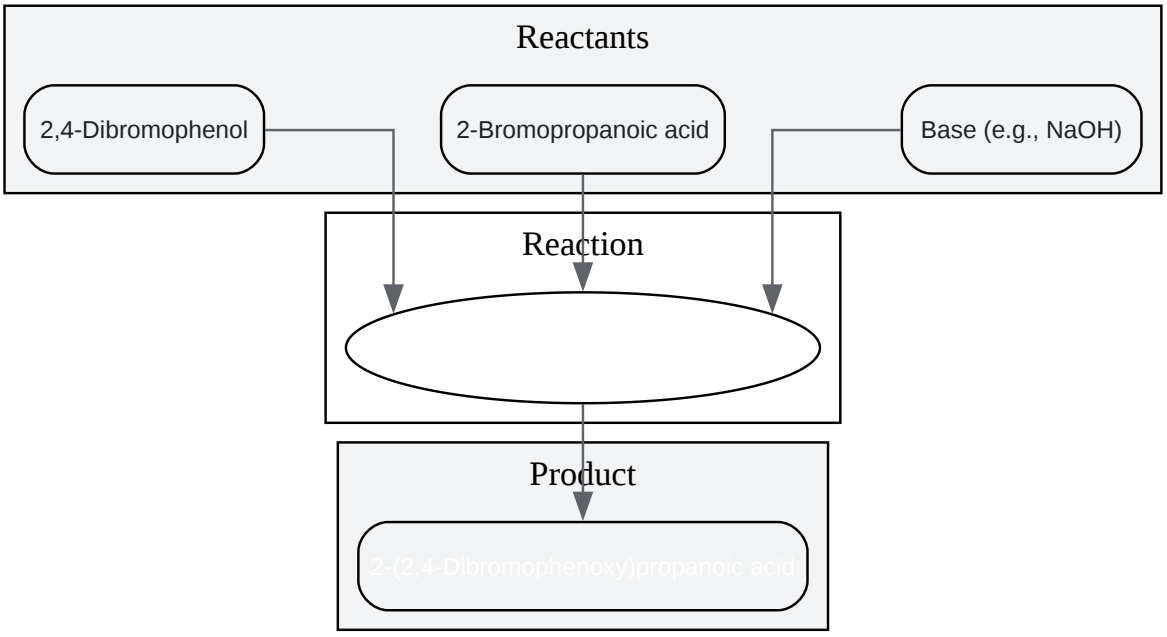
The synthesis of **2-(2,4-dibromophenoxy)propanoic acid** can be efficiently achieved via the Williamson ether synthesis. This well-established S_n2 reaction involves the nucleophilic attack of a phenoxide on an alkyl halide. In this proposed synthesis, the sodium salt of 2,4-

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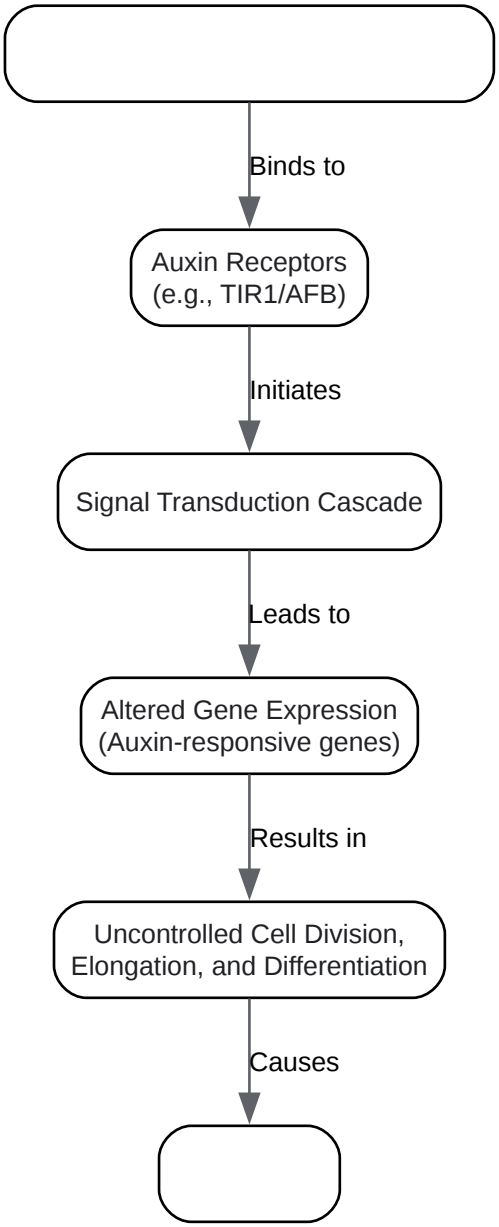
dibromophenol serves as the nucleophile, reacting with 2-bromopropanoic acid to form the desired ether linkage.

Proposed Synthetic Pathway

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